

Hex-2-yn-1-ol: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hex-2-yn-1-ol

Cat. No.: B147304

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Hex-2-yn-1-ol** (CAS No: 764-60-3), a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and fine chemicals.^[1] Adherence to rigorous safety protocols is essential when working with this compound to mitigate potential hazards.

Hazard Identification and Classification

Hex-2-yn-1-ol is classified as a hazardous substance. The primary routes of exposure are ingestion, skin contact, and eye contact. It is harmful if swallowed and is presumed to cause skin and eye irritation.^{[2][3]}

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Classification	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	GHS02 (Flame)	Warning
Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	GHS07 (Exclamation Mark)	Warning
Aquatic Acute	Category 2	H401: Toxic to aquatic life	None	None

Data sourced from aggregated GHS information and supplier safety data sheets.[\[2\]](#)

Precautionary Statements

A comprehensive list of precautionary statements is provided below, outlining measures to prevent and respond to exposure.

Code	Statement
Prevention	
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4][5]
P264	Wash skin thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
P370 + P378	In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
Storage	
P403 + P235	Store in a well-ventilated place. Keep cool.[7]
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.[2][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Hex-2-yn-1-ol** is critical for its safe handling and use in experimental design.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O	[1][2]
Molecular Weight	98.14 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[3][8]
Density	0.893 g/mL at 25 °C	[8]
Boiling Point	66-67 °C at 10 mmHg	[8]
Flash Point	68 °C (154.4 °F)	[8]
Solubility	Slightly soluble in water; soluble in organic solvents.	[3][8]
Refractive Index	n ₂₀ /D 1.4536	[8]
Vapor Pressure	2.52 mmHg at 25°C	[8]

Experimental Protocols for Safe Handling and Storage

The following protocols are designed to minimize risk during the handling and storage of **Hex-2-yn-1-ol** in a laboratory setting.

Engineering Controls

- Ventilation: Always handle **Hex-2-yn-1-ol** in a well-ventilated area. Use of a chemical fume hood is mandatory to control exposure to vapors.[7]
- Explosion-Proof Equipment: All electrical equipment (stirring plates, vacuum pumps, lighting) used in the vicinity of **Hex-2-yn-1-ol** must be explosion-proof.[7][9]
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static discharge, which can be an ignition source.[7][10]
- Emergency Equipment: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[10]

Personal Protective Equipment (PPE)

A risk assessment should always be performed to determine the appropriate level of PPE. The following are minimum requirements.

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles or a face shield.	Protects against splashes and vapors.[9]
Hand	Nitrile rubber gloves or other chemically resistant gloves.	Prevents skin contact. Gloves must be inspected before use and disposed of properly.[6][10]
Body	Flame-retardant lab coat.	Protects skin from accidental contact and provides a barrier in case of fire.
Respiratory	Use a respirator with an appropriate organic vapor cartridge (e.g., Type ABEK EN14387) if ventilation is inadequate or for spill cleanup.	Prevents inhalation of harmful vapors.[6]

Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and the required PPE is worn. Clear the work area of unnecessary items and potential ignition sources.[4]
- Dispensing: Use non-sparking tools for all transfers.[7][10] Avoid creating mists or vapors.
- Heating: When heating is required, use a controlled heating mantle or oil bath. Do not use open flames.
- Hygiene: Avoid contact with skin, eyes, and clothing.[10] Do not eat, drink, or smoke in the work area.[10] Wash hands thoroughly after handling the compound.[4][6]

Storage Protocol

- Container: Keep the compound in its original, tightly sealed container.[4][7]
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[6][7]
[10] Recommended storage temperature is between 2-8 °C.[6]
- Ignition Sources: Store away from heat, sparks, open flames, and other sources of ignition.
[10]
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents and strong acids.[7][9]

Emergency Procedures

Immediate and appropriate response is crucial in the event of an emergency.

Exposure Protocol

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[7][9]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[7][9]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Spill and Leak Protocol

- Evacuation: Immediately evacuate all non-essential personnel from the spill area.
- Ignition Control: Shut off all sources of ignition.[7][10]
- Ventilation: Ensure the area is well-ventilated.

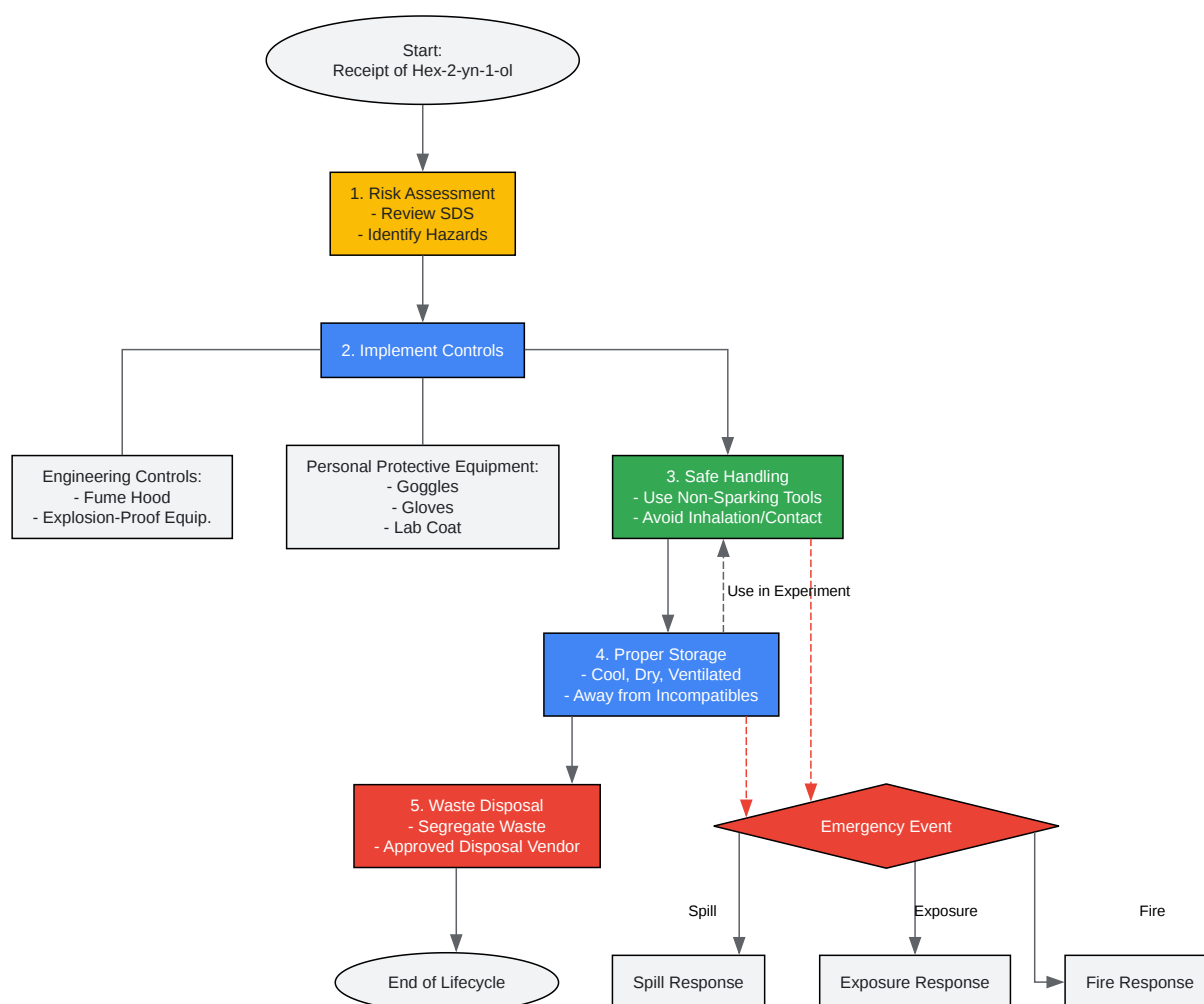
- Containment: Prevent the spill from entering drains or waterways.[\[6\]](#)[\[10\]](#)
- Cleanup: Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[9\]](#)[\[10\]](#) Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.[\[10\]](#)

Firefighting Protocol

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[6\]](#)[\[7\]](#) Water spray may be used to cool containers but may be ineffective at extinguishing the fire.[\[7\]](#)
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)
- Hazards: The compound is flammable and its vapors can form explosive mixtures with air.[\[4\]](#) Containers may explode when heated.[\[7\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **Hex-2-yn-1-ol** from procurement to disposal.



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Caption: Logical workflow for the safe handling and management of **Hex-2-yn-1-ol**.

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- To cite this document: BenchChem. [Hex-2-yn-1-ol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147304#hex-2-yn-1-ol-safety-and-handling-precautions]

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